

Essential Safety and Handling Guide for Menaquinone-7 (Vitamin K2 MK-7)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Menaquinone-7

Cat. No.: B085063

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety, handling, and disposal information for **Menaquinone-7 (MK-7)** to ensure safe laboratory practices.

Overview and Hazard Identification

Menaquinone-7, a form of Vitamin K2, is a fat-soluble vitamin crucial for various physiological processes, including bone and cardiovascular health.^[1] While it is a bioactive compound, it is not classified as a hazardous substance according to the Globally Harmonized System (GHS).^[2] However, adherence to standard laboratory safety protocols is essential to minimize any potential risks. Ingestion of large quantities may be harmful, and it may cause eye irritation.^[3]

Physical and Chemical Properties

Understanding the physical and chemical properties of MK-7 is fundamental to its safe handling and storage.

Property	Value	Source
Appearance	Light yellow, microcrystalline solid/plates or oily substance	
Molecular Formula	C ₄₆ H ₆₄ O ₂	
Molecular Weight	649.0 g/mol	
Melting Point	54 °C	
Boiling Point	200 °C at 0.0002 mm Hg (with some decomposition)	
Solubility	Insoluble in water; Soluble in fats, alcohol, and organic solvents like chloroform and ethyl acetate.	
Stability	Sensitive to light and temperature. Can be decomposed by light.	

Toxicological Data

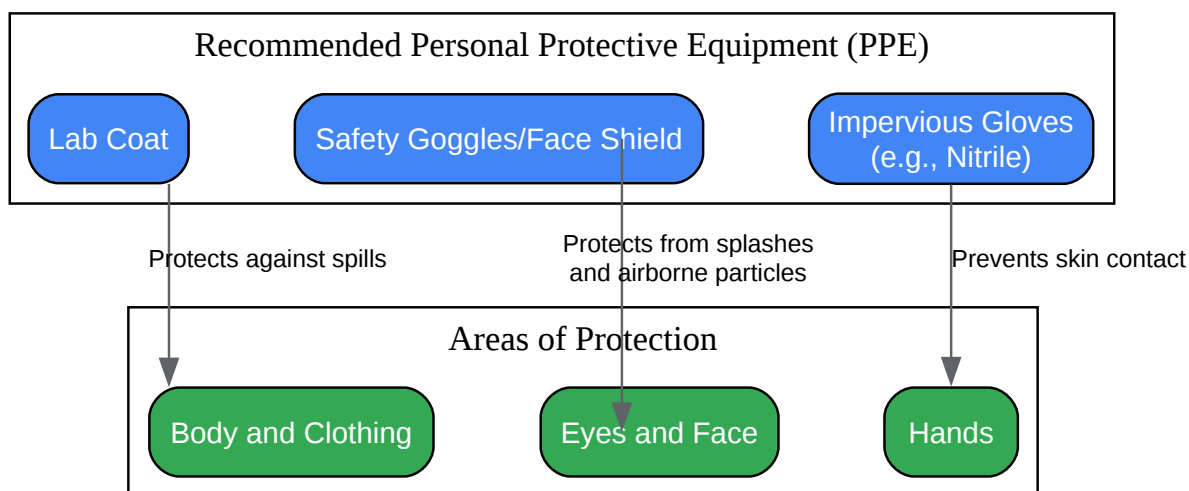
Toxicological studies indicate a low toxicity profile for **Menaquinone-7**.

Metric	Value	Species	Source
Acute Oral Toxicity (LD ₅₀)	>2000 mg/kg of body weight	Mice, Rats	
No-Observed-Adverse-Effect Level (NOAEL)	10 mg/kg of body weight/day (90-day study)	Rats	

These findings suggest that under normal handling conditions, MK-7 presents a low risk of acute toxicity.

Personal Protective Equipment (PPE)

The following PPE is recommended to ensure personal safety when handling **Menaquinone-7**, particularly in its pure, powdered form.



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Diagram of recommended Personal Protective Equipment (PPE).

- **Eye Protection:** Safety goggles or a face shield should be worn to protect against splashes and airborne particles.
- **Hand Protection:** Wear impervious gloves, such as nitrile gloves. Gloves must be inspected before use and removed using the proper technique to avoid skin contact.
- **Body Protection:** A standard laboratory coat is sufficient to protect clothing from spills.
- **Respiratory Protection:** Not typically required under normal use with adequate ventilation. If handling large quantities of powder that may generate dust, a respirator may be necessary.

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **Menaquinone-7** and ensuring a safe laboratory environment.

Handling:

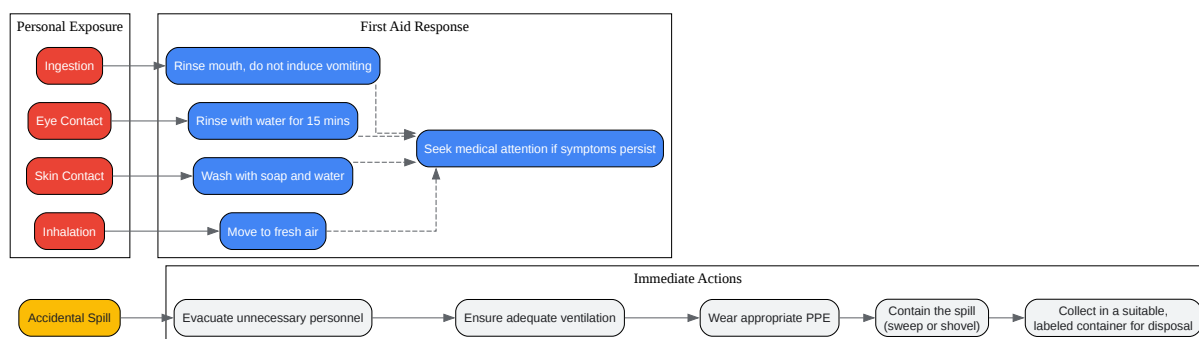
- Ventilation: Handle in a well-ventilated area to minimize dust or vapor concentrations.
- Avoid Contact: Avoid direct contact with skin and eyes and inhalation of dust or aerosols.
- Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.
- Grounding: For powder handling equipment, ensure all components are electrically earthed or grounded to prevent static discharge, which can be an ignition source for dust clouds.

Storage:

- Temperature: Store in a cool, dry, and well-ventilated place. Recommended storage is at room temperature ($\leq 25^{\circ}\text{C}$), with cooler temperatures being preferable. Some sources recommend -20°C for long-term storage.
- Light: Protect from light by storing in a tightly closed, light-shielding container.
- Incompatibilities: Store away from strong oxidizing agents.

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, follow these procedures.



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Workflow for emergency response to spills and personal exposure.

Accidental Release:

- **Containment:** For solid spills, mechanically take up the material (e.g., sweeping, shoveling) and collect it in a suitable, labeled container for disposal. Avoid generating dust.
- **Environmental Precautions:** Prevent the material from entering sewers or public waters.

First Aid:

- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. Consult a physician if symptoms persist.
- **Skin Contact:** Remove contaminated clothing. Wash the affected area thoroughly with soap and water.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention if irritation persists.
- **Ingestion:** Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician if symptoms persist.

Disposal Plan

Menaquinone-7 is not classified as a hazardous material, so no special disposal methods are typically required. However, all disposals should comply with local, state, and federal regulations.

- **Unused Product:** Offer surplus and non-recyclable solutions to a licensed disposal company.
- **Contaminated Packaging:** Dispose of as unused product. Empty containers may retain product residue and should be handled accordingly.

Always consult with your institution's environmental health and safety (EHS) department for specific disposal guidelines.

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- To cite this document: BenchChem. [Essential Safety and Handling Guide for Menaquinone-7 (Vitamin K2 MK-7)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b085063#personal-protective-equipment-for-handling-menaquinone-7\]](https://www.benchchem.com/product/b085063#personal-protective-equipment-for-handling-menaquinone-7)

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